

# A Comparative Guide to Gas Chromatographic Retention Indices of C11 Branched Alkanes

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 3-Ethyl-2,5-dimethylheptane

CAS No.: 61868-27-7

Cat. No.: B15921106

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of Kovats retention indices for various C11 branched alkanes. The retention index is a critical parameter in gas chromatography (GC) for the identification of compounds, offering a more stable and transferable value than retention time alone. By comparing the retention indices of different isomers, researchers can gain insights into the effects of molecular structure on chromatographic behavior, aiding in the identification of unknown compounds and the development of analytical methods.

## Data Presentation: Retention Indices of C11 Branched Alkanes

The following tables summarize the Kovats retention indices (RI) for a range of C11 branched alkane isomers on different types of gas chromatography stationary phases. The data has been compiled from various sources, including the NIST Chemistry WebBook and PubChem. It is important to note that retention indices can vary slightly depending on the specific experimental conditions.

## Non-Polar Stationary Phases

Non-polar stationary phases, such as those with a polydimethylsiloxane backbone (e.g., DB-1, SE-30, OV-101), are commonly used for the separation of non-polar compounds like alkanes. The retention on these columns is primarily governed by the boiling point of the analytes.

| Compound Name         | Structure                                                                                                                   | Stationary Phase Type   | Retention Index (RI) |
|-----------------------|-----------------------------------------------------------------------------------------------------------------------------|-------------------------|----------------------|
| n-Undecane            | $\text{CH}_3(\text{CH}_2)_9\text{CH}_3$                                                                                     | Standard Non-Polar      | 1100                 |
| 2-Methyldecane        | $\text{CH}_3\text{CH}(\text{CH}_3)(\text{CH}_2)_7\text{CH}_3$                                                               | Standard Non-Polar      | 1065 - 1073          |
| 3-Methyldecane        | $\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)(\text{CH}_2)_6\text{CH}_3$                                                    | Standard Non-Polar      | 1075 - 1080          |
| 4-Methyldecane        | $\text{CH}_3(\text{CH}_2)_2\text{CH}(\text{CH}_3)(\text{CH}_2)_5\text{CH}_3$                                                | Standard Non-Polar      | 1078                 |
| 5-Methyldecane        | $\text{CH}_3(\text{CH}_2)_3\text{CH}(\text{CH}_3)(\text{CH}_2)_4\text{CH}_3$                                                | Standard Non-Polar      | 1079                 |
| 2,2-Dimethyloctane    | $(\text{CH}_3)_3\text{C}(\text{CH}_2)_5\text{CH}_3$                                                                         | Standard Non-Polar      | 924                  |
| 3,3-Dimethyloctane    | $\text{CH}_3\text{CH}_2\text{C}(\text{CH}_3)_2(\text{CH}_2)_4\text{CH}_3$                                                   | Standard Non-Polar      | 932 - 943            |
| 4,4-Dimethyloctane    | $\text{CH}_3(\text{CH}_2)_2\text{C}(\text{CH}_3)_2(\text{CH}_2)_3\text{CH}_3$                                               | Standard Non-Polar      | 918 - 930            |
| 2,3-Dimethylnonane    | $\text{CH}_3\text{CH}(\text{CH}_3)\text{CH}(\text{CH}_3)(\text{CH}_2)_5\text{CH}_3$                                         | Standard Non-Polar      | 1052 - 1055          |
| 2,4-Dimethylnonane    | $\text{CH}_3\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}(\text{CH}_3)(\text{CH}_2)_4\text{CH}_3$                              | Standard Non-Polar      | 1039                 |
| 3,7-Dimethylnonane    | $\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)(\text{CH}_2)_3\text{CH}(\text{CH}_3)\text{CH}_3$                              | Standard Non-Polar      | 1042                 |
| 2,2,6-Trimethyloctane | $(\text{CH}_3)_3\text{CCH}_2\text{CH}_2\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_3$                             | Semi-Standard Non-Polar | 963 - 964            |
| 2,4,6-Trimethyloctane | $\text{CH}_3\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_3$ | Standard Non-Polar      | 955                  |
| 4-Propyloctane        | $\text{CH}_3(\text{CH}_2)_3\text{CH}(\text{CH}_2\text{CH}_2\text{CH}_3)(\text{CH}_2)_3\text{CH}_3$                          | Semi-Standard Non-Polar | 1029                 |

|                         |                                                                                                           |                    |           |
|-------------------------|-----------------------------------------------------------------------------------------------------------|--------------------|-----------|
| 3-Ethyl-2-methylheptane | $\text{CH}_3\text{CH}(\text{CH}_3)\text{CH}(\text{CH}_2\text{CH}_3)(\text{CH}_2)_3\text{CH}_3$            | Not Specified      | 979.1     |
| 4-Ethyl-2-methylheptane | $\text{CH}_3\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}(\text{CH}_2\text{CH}_3)(\text{CH}_2)_2\text{CH}_3$ | Standard Non-Polar | 907       |
| 4-Ethyl-3-methylheptane | $\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}(\text{CH}_2\text{CH}_3)\text{CH}_2\text{CH}_3$     | Standard Non-Polar | 935 - 936 |
| 3-Ethyl-4-methylheptane | $\text{CH}_3\text{CH}_2\text{CH}(\text{CH}_2\text{CH}_3)\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_3$     | Standard Non-Polar | 938 - 940 |
| 4-Ethyl-4-methylheptane | $\text{CH}_3(\text{CH}_2)_2\text{C}(\text{CH}_3)(\text{CH}_2\text{CH}_3)\text{CH}_2\text{CH}_3$           | Standard Non-Polar | 938       |

## Polar Stationary Phases

Polar stationary phases, such as those containing polyethylene glycol (e.g., Carbowax), interact more strongly with polarizable or polar compounds. While alkanes are non-polar, differences in their molecular shape and accessibility of C-H bonds can lead to variations in retention on polar columns compared to non-polar ones.

| Compound Name         | Structure                                                                                                                   | Stationary Phase Type | Retention Index (RI) |
|-----------------------|-----------------------------------------------------------------------------------------------------------------------------|-----------------------|----------------------|
| 2,4,6-Trimethyloctane | $\text{CH}_3\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}(\text{CH}_3)\text{CH}_2\text{CH}_3$ | Standard Polar        | 1058                 |

## Experimental Protocols

The determination of Kovats retention indices is a standardized procedure in gas chromatography. Below is a detailed, representative protocol for the analysis of C11 branched alkanes. It is important to note that the specific conditions for the data presented in the tables above may have varied.

## Preparation of Standards and Samples

- **n-Alkane Standard Mix:** A certified reference standard mixture containing a homologous series of n-alkanes (e.g., C8 to C20) is procured. This mixture is diluted in a high-purity solvent such as hexane or pentane to a concentration suitable for GC analysis (typically in the range of 10-100 µg/mL for each component). The range of n-alkanes should bracket the expected elution of the C11 branched alkanes.
- **Analyte Samples:** The C11 branched alkane isomers are individually dissolved in the same high-purity solvent to a similar concentration as the n-alkane standards.

## Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

- **Instrumentation:** A gas chromatograph coupled with a mass spectrometer (GC-MS) is used for the analysis.
- **Injection:** A small volume (typically 1 µL) of the n-alkane standard mix and each C11 branched alkane sample is injected into the GC. For temperature-programmed analysis, it is common to co-inject the analyte with the n-alkane standard mixture.
- **Gas Chromatographic Conditions:**
  - **Column:** A non-polar capillary column (e.g., DB-1, HP-5MS, or equivalent; 30 m x 0.25 mm I.D., 0.25 µm film thickness) is typically used for alkane analysis.
  - **Carrier Gas:** Helium is used as the carrier gas at a constant flow rate (e.g., 1.0 mL/min).
  - **Oven Temperature Program:**
    - Initial temperature: 50 °C, hold for 2 minutes.
    - Ramp: Increase the temperature at a rate of 5 °C/min to 250 °C.
    - Final hold: Hold at 250 °C for 5 minutes.
  - **Injector Temperature:** 250 °C.
  - **Transfer Line Temperature:** 280 °C.

- Mass Spectrometry Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 400.
  - Ion Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.

## Calculation of Kovats Retention Index

The Kovats retention index (I) is calculated differently for isothermal and temperature-programmed GC. For the temperature-programmed conditions described above, the following linear interpolation formula is used:

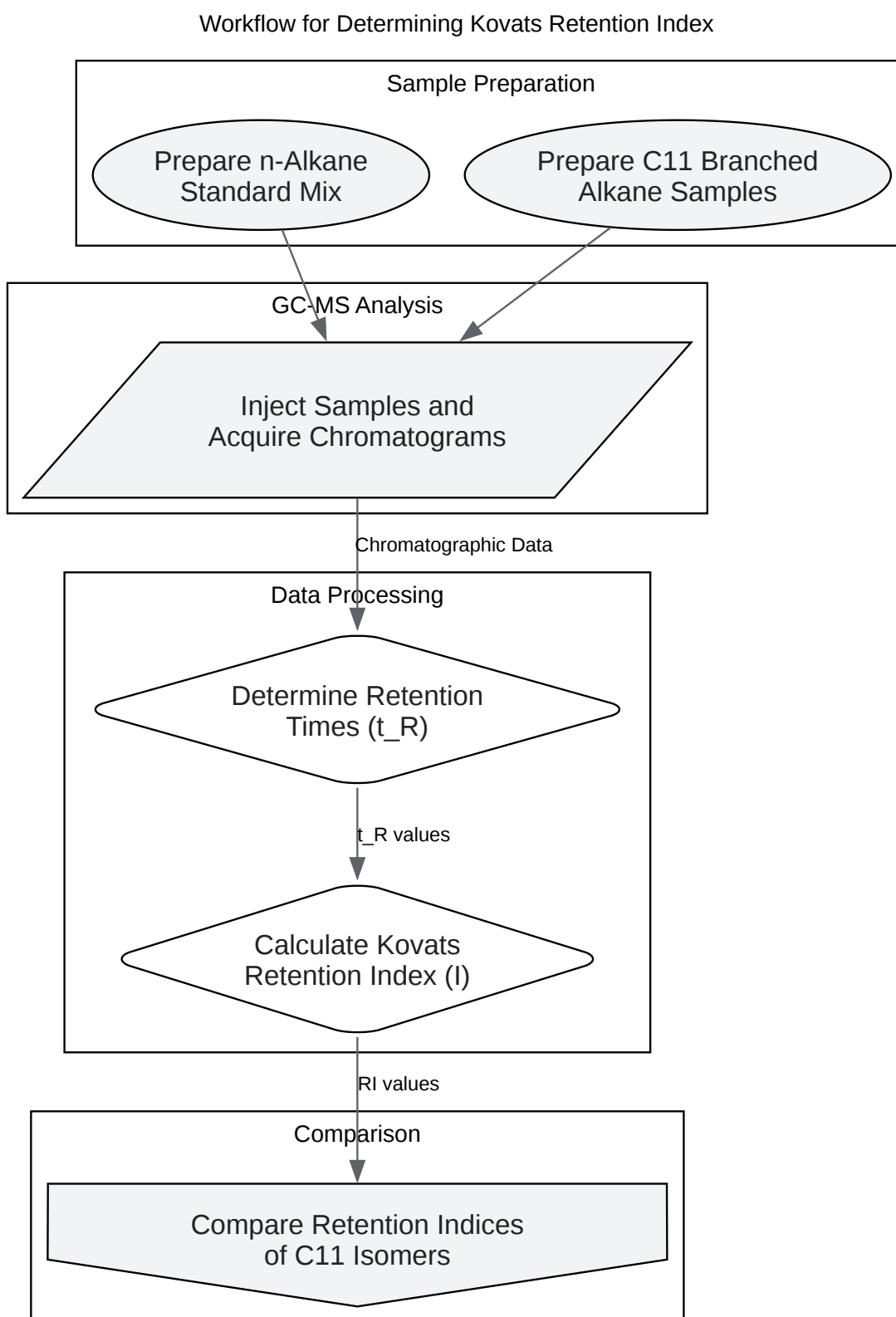
$$I = 100 * [n + (t_{R(x)} - t_{R(n)}) / (t_{R(N)} - t_{R(n)})]$$

Where:

- I is the Kovats retention index.
- n is the carbon number of the n-alkane eluting immediately before the analyte of interest.
- N is the carbon number of the n-alkane eluting immediately after the analyte of interest.
- $t_{R(x)}$  is the retention time of the analyte.
- $t_{R(n)}$  is the retention time of the n-alkane with carbon number 'n'.
- $t_{R(N)}$  is the retention time of the n-alkane with carbon number 'N'.

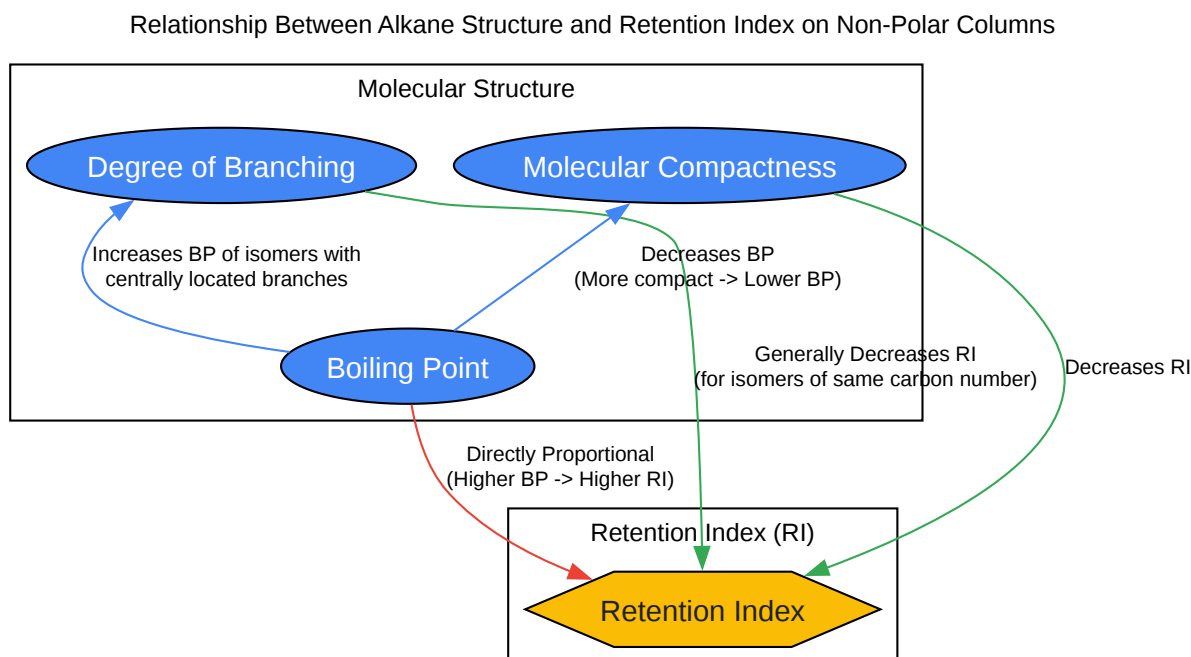
## Mandatory Visualization

The following diagrams illustrate the key concepts and workflows involved in the comparison of C11 branched alkane retention indices.



[Click to download full resolution via product page](#)

Workflow for determining Kovats retention indices.



[Click to download full resolution via product page](#)

Alkane structure and retention index relationship.

- To cite this document: BenchChem. [A Comparative Guide to Gas Chromatographic Retention Indices of C11 Branched Alkanes]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15921106/docs#a-comparative-guide-to-gas-chromatographic-retention-indices-of-c11-branched-alkanes>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)